

Unveiling the Molecular Architecture of Ganoderic Acid R: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ganoderic acid R*

Cat. No.: *B15579380*

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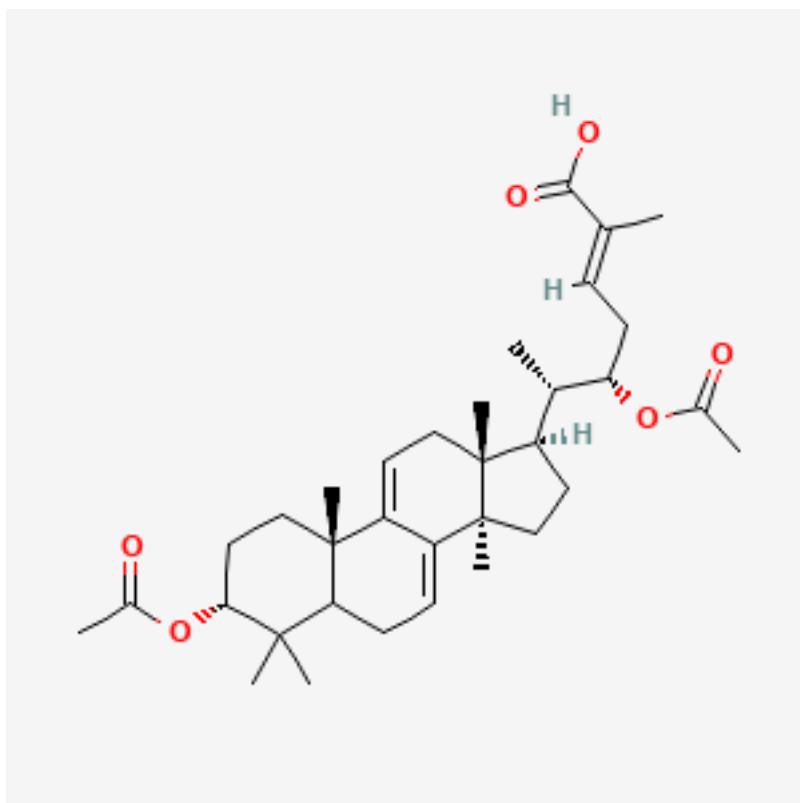
A deep dive into the chemical intricacies of **Ganoderic acid R**, a promising bioactive triterpenoid from the medicinal mushroom *Ganoderma lucidum*. This guide offers researchers, scientists, and drug development professionals a comprehensive overview of its chemical structure, physicochemical properties, and foundational experimental protocols.

Ganoderic acid R is a member of the extensive family of ganoderic acids, which are highly oxygenated lanostane-type triterpenoids. These compounds are the focus of significant scientific interest due to their wide-ranging pharmacological activities. This technical guide synthesizes the available data on **Ganoderic acid R**, providing a centralized resource for its chemical and physical characteristics.

Chemical Structure and Identification

Ganoderic acid R is a tetracyclic triterpenoid derivative of lanosterol. Its systematic IUPAC name is (E,5S,6S)-5-acetyloxy-6-[(3R,10S,13R,14R,17R)-3-acetyloxy-4,4,10,13,14-pentamethyl-2,3,5,6,12,15,16,17-octahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-methylhept-2-enoic acid^[1]. The chemical structure is characterized by a lanostane skeleton with two acetyl groups, contributing to its specific biological activities.

Below is a 2D representation of the chemical structure of **Ganoderic acid R**.



Caption: 2D chemical structure of **Ganoderic acid R**.

Physicochemical and Computed Properties

A summary of the key physicochemical and computed properties of **Ganoderic acid R** is presented in the table below for easy reference and comparison. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

Property	Value	Source
Molecular Formula	C ₃₄ H ₅₀ O ₆	[1] [2]
Molecular Weight	554.8 g/mol	[1] [2]
Exact Mass	554.36073931 Da	[1]
IUPAC Name	(E,5S,6S)-5-acetyloxy-6- [(3R,10S,13R,14R,17R)-3- acetyloxy-4,4,10,13,14- pentamethyl- 2,3,5,6,12,15,16,17-octahydro- 1H-cyclopenta[a]phenanthren- 17-yl]-2-methylhept-2-enoic acid	[1]
InChI	InChI=1S/C34H50O6/c1- 20(30(37)38)10-12-27(39- 22(3)35)21(2)24-14-18- 34(9)26-11-13-28- 31(5,6)29(40-23(4)36)16-17- 32(28,7)25(26)15-19- 33(24,34)8/h10- 11,15,21,24,27-29H,12-14,16- 19H2,1-9H3,(H,37,38)/b20- 10+/t21-,24+,27-,28?,29+,32+, 33+,34-/m0/s1	[1]
InChIKey	RXLRLJSRXDHQCH- RTBCUXDFSA-N	[1]
SMILES	C--INVALID-LINK-- C)OC(=O)C)C)C)">C@@H-- INVALID-LINK--OC(=O)C	[1]
XLogP3	7.3	[1]
Topological Polar Surface Area	89.9 Å ²	[1]
Heavy Atom Count	40	[1]

Complexity

1160

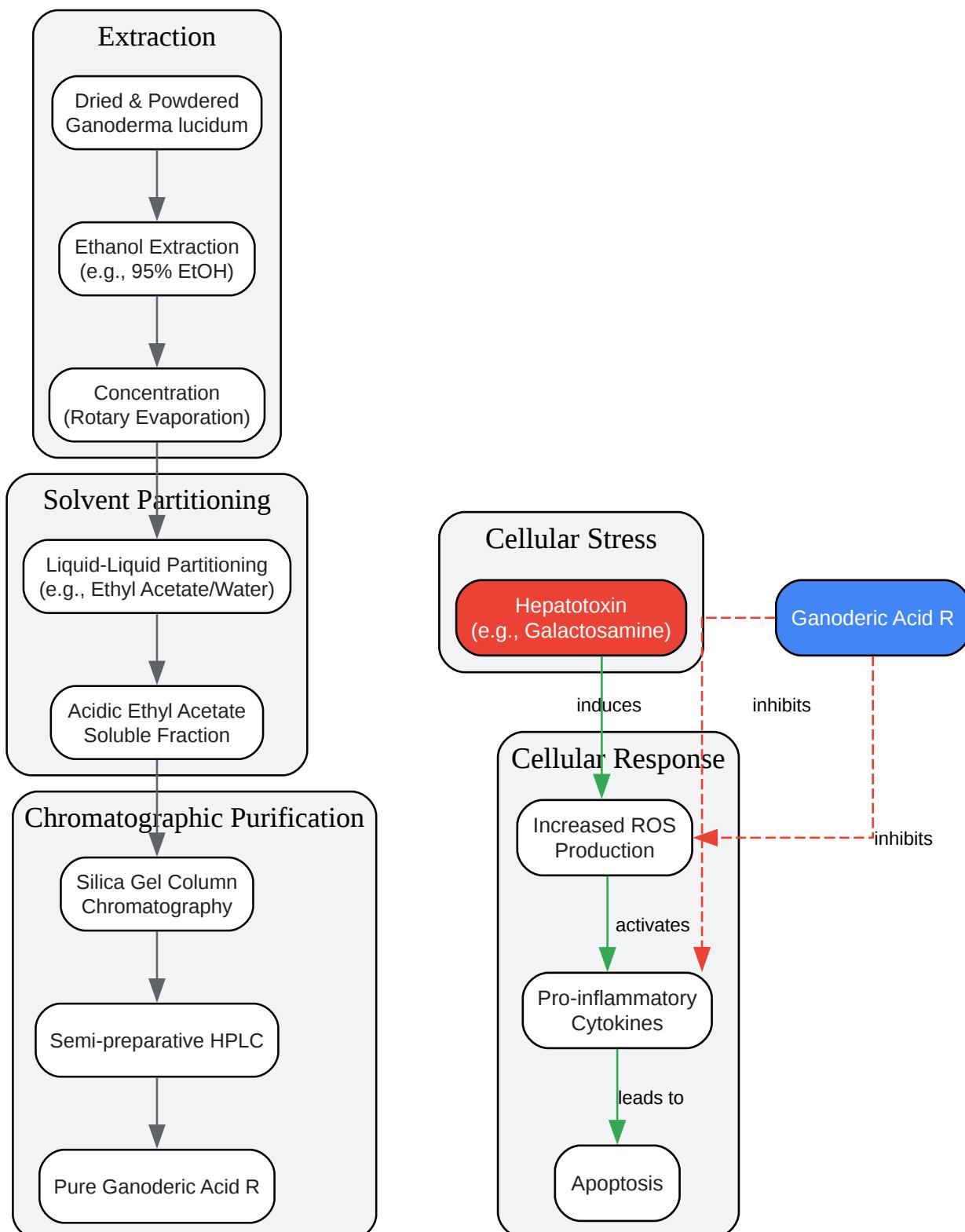
[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and structural elucidation of ganoderic acids are essential for their study. While specific protocols for **Ganoderic acid R** are not extensively detailed in recent literature, the following outlines a general workflow based on methodologies used for related triterpenoids from *Ganoderma lucidum*.

Isolation and Purification of Ganoderic Acids

The isolation of ganoderic acids from *Ganoderma lucidum* is a multi-step process involving extraction and chromatographic separation.



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References

- 1. A Comprehensive Review of the Structure Elucidation and Biological Activity of Triterpenoids from Ganoderma spp - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ganoderic acid A from Ganoderma lucidum protects against alcoholic liver injury through ameliorating the lipid metabolism and modulating the intestinal microbial composition - Food & Function (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Ganoderic Acid R: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579380#what-is-the-chemical-structure-of-ganoderic-acid-r>]

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